

# Velnacrine Maleate chemical structure and properties.

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## Compound of Interest

Compound Name: Velnacrine Maleate

Cat. No.: B013490

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## Velnacrine Maleate: A Technical Whitepaper

For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical overview of **Velnacrine Maleate**, a centrally acting cholinesterase inhibitor. It covers the compound's chemical structure, physicochemical properties, mechanism of action, relevant experimental protocols, and a summary of its clinical development. Velnacrine, a derivative of tacrine, was investigated for the symptomatic treatment of Alzheimer's disease but its development was halted due to safety concerns.

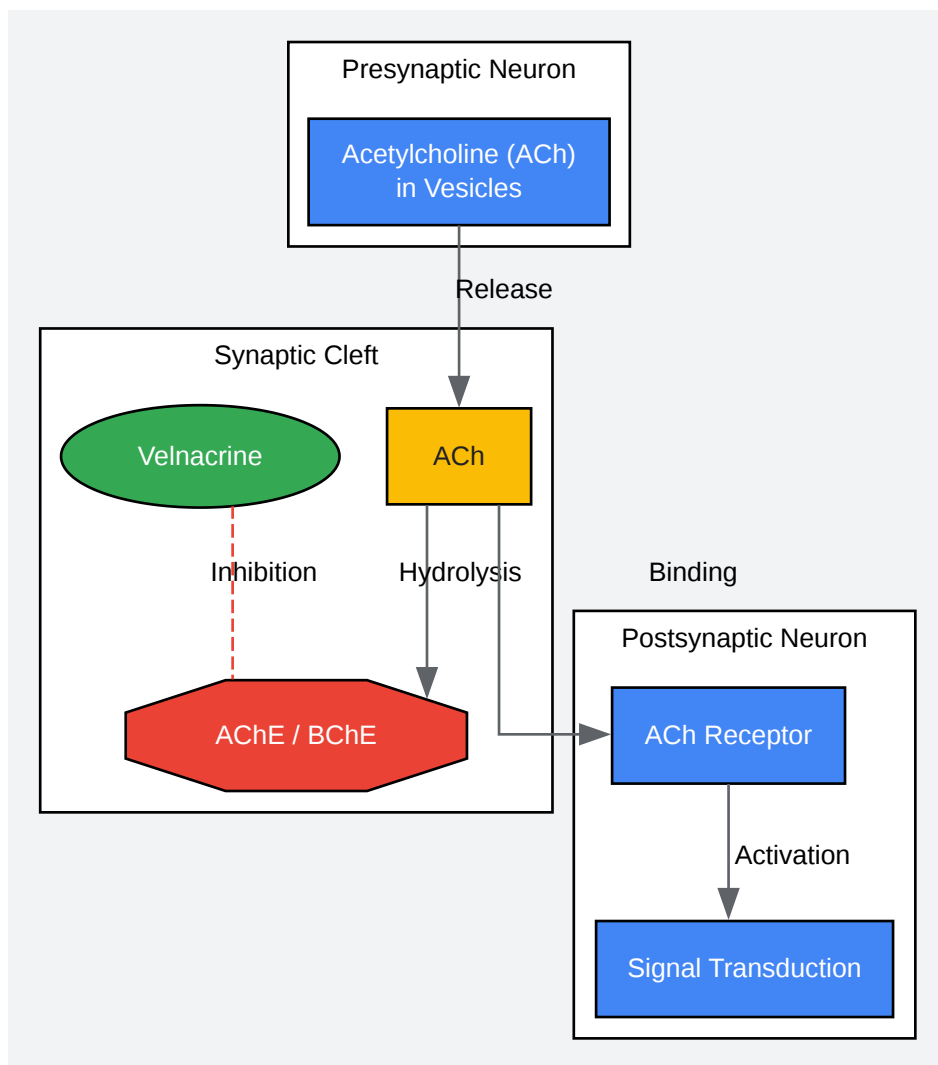
## Chemical Structure and Properties

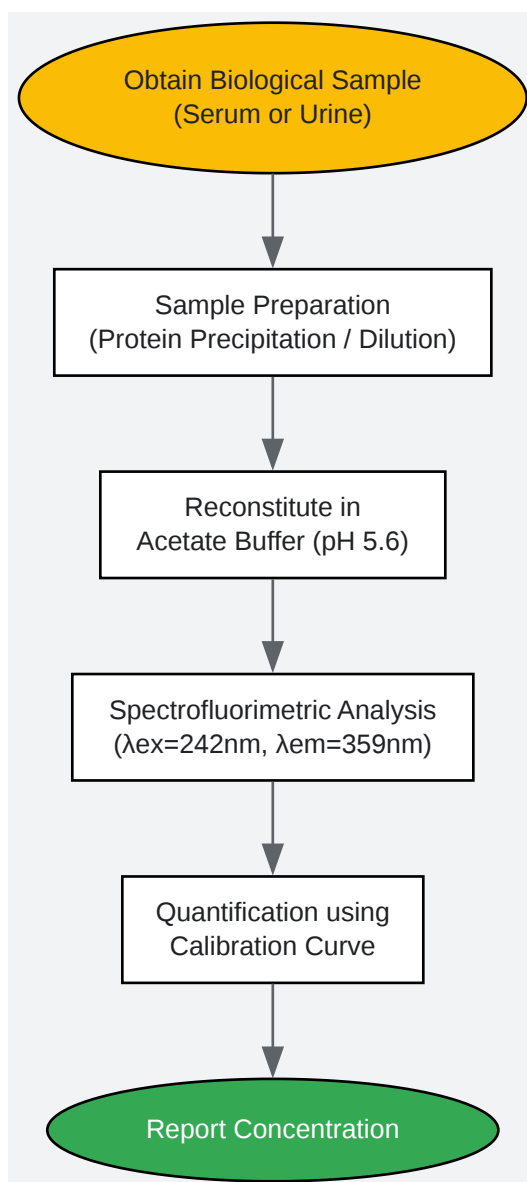
**Velnacrine Maleate** is the maleate salt of Velnacrine (9-amino-1,2,3,4-tetrahydroacridin-1-ol). The addition of maleic acid improves the salt's formulation characteristics.

Velnacrine

+

Maleic Acid





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